

# Application Notes and Protocols: Ruthenium on Carbon Catalyzed Hydrogenation of Aromatic Rings

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## Compound of Interest

Compound Name: Ruthenium carbon

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These application notes provide a comprehensive overview and detailed protocols for the hydrogenation of aromatic rings utilizing ruthenium on carbon (Ru/C) as a robust and efficient catalyst. This technique is pivotal in synthetic chemistry, particularly in the pharmaceutical industry, for the production of saturated carbo- and heterocyclic scaffolds from readily available aromatic precursors.

## Introduction

Ruthenium on carbon (Ru/C) is a highly effective heterogeneous catalyst for the hydrogenation of a wide range of functional groups, including the challenging reduction of aromatic systems. [1][2] Its key advantages include high activity, good selectivity, and excellent stability, allowing for its use in repeated cycles. [1] The catalyst typically consists of ruthenium nanoparticles dispersed on a high-surface-area activated carbon support, which enhances catalytic efficiency. [1] This document outlines protocols for the hydrogenation of representative aromatic substrates, including benzene and naphthalene, and provides quantitative data to guide reaction optimization.

## Data Presentation: Hydrogenation of Aromatic Rings with Ru/C

The following tables summarize quantitative data for the Ru/C catalyzed hydrogenation of various aromatic substrates under different reaction conditions.

Table 1: Hydrogenation of Benzene to Cyclohexane

Entry	Catalyst	Substrate Ratio (mol/mol)	Solvent	Temperature (°C)	Pressure (bar H <sub>2</sub> )	Time (h)	Conversion (%)	Selectivity to Cyclohexane (%)	Reference
1	Ru/ZnO-ZrOx(OH) <sub>y</sub>	-	Water	150	-	-	>99	>99	[3]
2	Ru-Zn (0.27)	-	Water/NaOH	150	50	0.42	45.3	89.3 (to cyclohexene)	[4]
3	Ru/Al <sub>2</sub> O <sub>3</sub>	-	Water	60	30	-	-	-	[5]

Table 2: Hydrogenation of Naphthalene

Entry	Catalyst	Substrate	Solvent	Temperature (°C)	Pressure (bar H <sub>2</sub> )	Time (h)	Product(s)	Conversion/Yield (%)	Reference
1	Ru NPs (PPh <sub>3</sub> stabilized)	Naphthalene	THF	30	20	-	Tetralin	-	[6]
2	Ru/Al <sub>2</sub> O <sub>3</sub>	Naphthalene	-	200	98	-	Hydrogenated products	-	[7]
3	Mo-MMO	Naphthalene	-	250	40	-	Tetralin, Decalin	-	[8]

## Experimental Protocols

The following are detailed protocols for the hydrogenation of aromatic rings using a standard 5% Ruthenium on Carbon catalyst.

### General Protocol for Hydrogenation in a Parr Shaker Apparatus

This protocol is suitable for hydrogenations requiring elevated pressure and temperature.

#### Materials:

- 5% Ruthenium on Carbon (50% wet)
- Aromatic substrate (e.g., Benzene, Naphthalene)

- Anhydrous, degassed solvent (e.g., Methanol, Ethanol, Tetrahydrofuran)
- Parr Hydrogenation Apparatus
- Glass liner for the reactor vessel
- Filter agent (e.g., Celite®)

**Procedure:**

- Catalyst Handling: In a fume hood, carefully weigh the required amount of 5% Ru/C catalyst. Immediately add a small amount of the reaction solvent to the catalyst to form a slurry. This minimizes the risk of the dry catalyst becoming pyrophoric.[9]
- Reactor Setup: Place the catalyst slurry into the glass liner of the Parr reactor vessel.
- Substrate Addition: Dissolve the aromatic substrate in the reaction solvent and add it to the reactor vessel. The total volume should not exceed half the capacity of the vessel.[9]
- Assembly: Securely assemble the Parr reactor according to the manufacturer's instructions.
- Inerting: Purge the reactor vessel with nitrogen or argon gas three times to remove all oxygen.
- Pressurization: Pressurize the reactor with hydrogen gas to the desired pressure. Check for leaks.
- Reaction: Begin agitation and heat the reactor to the desired temperature. Monitor the reaction progress by observing the pressure drop.
- Work-up: Once the reaction is complete (indicated by the cessation of hydrogen uptake), cool the reactor to room temperature and carefully vent the excess hydrogen.
- Filtration: Open the reactor and filter the reaction mixture through a pad of Celite® to remove the Ru/C catalyst. Wash the filter cake with additional solvent.
- Isolation: Concentrate the filtrate under reduced pressure to obtain the crude product. The product can be further purified by distillation or chromatography if necessary.

## Protocol for Hydrogenation of Benzene to Cyclohexane

Specific Conditions:

- Substrate: Benzene
- Catalyst: 5% Ru/C (e.g., 5 mol%)
- Solvent: Methanol
- Temperature: 80 °C
- Pressure: 50 bar H<sub>2</sub>
- Time: 4-6 hours

Follow the general protocol for hydrogenation in a Parr shaker apparatus.

## Protocol for Hydrogenation of Naphthalene to Decalin

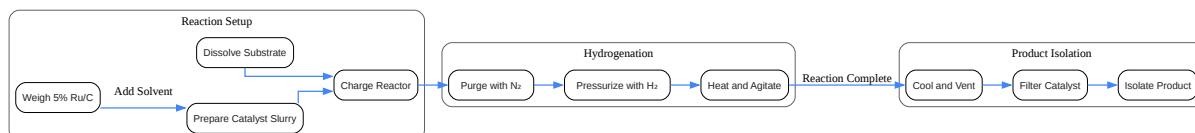
Specific Conditions:

- Substrate: Naphthalene
- Catalyst: 5% Ru/C (e.g., 2-5 mol%)
- Solvent: Tetrahydrofuran (THF) or Isopropanol
- Temperature: 100-150 °C
- Pressure: 70-100 bar H<sub>2</sub>
- Time: 12-24 hours

Follow the general protocol for hydrogenation in a Parr shaker apparatus. Note that the complete hydrogenation of naphthalene to decalin requires more forcing conditions than the hydrogenation of benzene. The reaction proceeds via the intermediate tetralin.[8][10]

## Visualizations

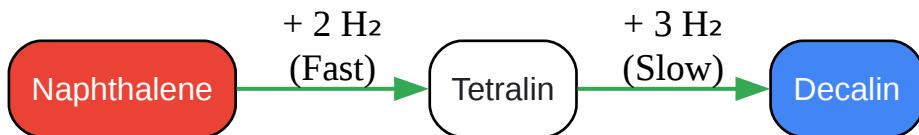
# Experimental Workflow for Aromatic Ring Hydrogenation



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A generalized workflow for Ru/C catalyzed hydrogenation.

## Logical Pathway for Naphthalene Hydrogenation



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